

Chemical & Physical Properties of N-Desmethyl Rilmazolam

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Desmethyl Rilmazolam

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Property	Details
CAS Number	50330-93-3 [1] [2]
Molecular Formula	C ₁₈ H ₁₃ Cl ₂ N ₅ O [1] [2]
Molecular Weight	386.23 g/mol [1] [2]
Description	Triazolobenzodiazepine; active metabolite of rilmazafone [1]
Primary Application	Analytical reference standard for research and forensic analysis [1] [2]
Purity	≥98% (as available from suppliers) [2]
Appearance	Solid at room temperature [2]
Storage	Powder: -20°C for 3 years; 4°C for 2 years [2]

Analytical Methodologies for Benzodiazepine Detection

While specific protocols for **N-Desmethyl Rilmazolam** are not published in the available literature, the following section outlines established and validated liquid chromatography-tandem mass spectrometry (LC-

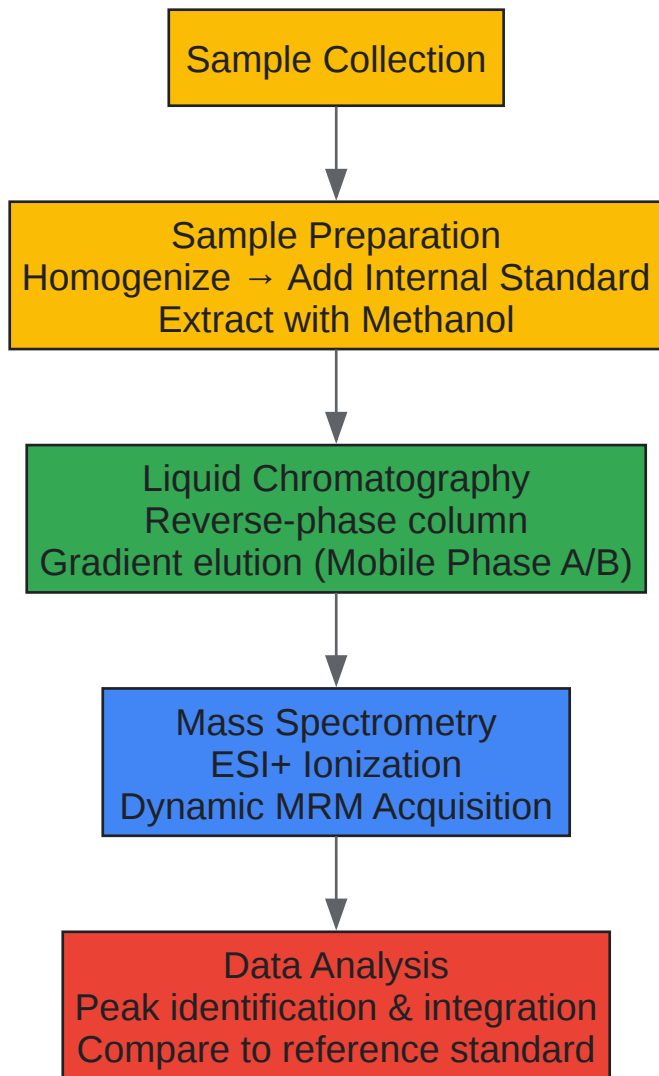
MS/MS) methods for detecting a broad panel of benzodiazepines, which can be adapted for this analyte [3] [4].

LC-MS/MS Analysis of Benzodiazepines in Street Drug Samples

This protocol is adapted from a study that developed a method for 53 benzodiazepines and applied it to illicit street drug samples [3].

- **Sample Preparation:** The samples in the referenced study were illicit street drugs. For general analysis, a sample (e.g., powder, tablet, or biological specimen) is homogenized. An appropriate internal standard should be added before extraction. A simple sample preparation involves using 500 μ L of LC-MS grade methanol, vortexing, and shaking on an orbital shaker at 100 rpm for 30 minutes [3].
- **Instrumentation:** Agilent 1290 Infinity II HPLC system coupled with an Agilent 6460 triple quadrupole mass spectrometer (or equivalent LC-MS/MS system) [3].
- **Chromatography:**
 - **Mobile Phase A:** Aqueous solution, often with 0.1% formic acid.
 - **Mobile Phase B:** Organic solvent (e.g., LC-MS grade acetonitrile or methanol).
 - **Gradient:** A typical gradient might start at 10% B, increasing to 90% B over a defined runtime to achieve separation [3].
- **Mass Spectrometry:**
 - **Ionization Mode:** Positive electrospray ionization (ESI+) [3].
 - **Data Acquisition:** Dynamic Multiple Reaction Monitoring (dMRM). Precursor and product ions must be optimized for **N-Desmethyl Rilmazolam**. For other benzodiazepines, at least one, but up to four, product ions were identified for confirmation [3].

The workflow for this analytical method is summarized in the following diagram:



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Quantitative LC-MS Analysis in Whole Blood

This method, designed for whole blood analysis, provides a framework for detecting benzodiazepines and their metabolites in biological matrices [4].

- **Sample Preparation (Extraction):** A **matrix-supported liquid-liquid extraction** is used for whole blood samples. This technique helps in cleaning up the sample and concentrating the analytes to improve sensitivity and reduce matrix effects [4].
- **Instrumentation:** High-Performance Liquid Chromatography coupled with a Mass Spectrometer (ion trap used in the study) [4].
- **Method Performance:**

- **Limits of Detection (LOD):** For the 33 benzodiazepines and metabolites tested, LODs ranged from **0.0001 to 0.0126 mg/L** [4].
- **Linearity:** The method was reported to be linear across the measured range for all compounds [4].
- **Extraction Recovery:** Recoveries for most benzodiazepines were between **60% and 91%**, indicating efficient extraction from the whole blood matrix [4].
- **Selectivity, Accuracy, and Precision:** All were found to be satisfactory for clinical and forensic applications [4].

Safety & Regulatory Considerations

- **Research Use Only: N-Desmethyl Rilmazolam**, as an analytical standard, is explicitly marked "**For research use only. Not for human use.**" [2].
- **Public Health Context:** The proliferation of novel psychoactive substances (NPS), including designer benzodiazepines, poses a significant public health risk. These substances are often found in the illicit drug supply, frequently mixed with potent opioids like fentanyl, which dramatically increases the risk of overdose [5] [3]. Testing in Chicago, IL, found that **100% of samples containing a benzodiazepine also contained an opioid**, with **fentanyl present in 94%** of these samples [3]. This highlights the critical importance of reliable analytical methods for identifying such dangerous polysubstance combinations.

Application in Research

The primary application for **N-Desmethyl Rilmazolam** is as a **qualitative reference standard**.

- **Forensic Toxicology:** Used to identify and confirm the presence of this specific metabolite in forensic casework, which can indicate the use of the prodrug rilmazafone [1] [2].
- **Method Development and Validation:** Essential for developing and cross-validating new analytical methods, such as the LC-MS/MS protocols described above, to ensure they can accurately detect this compound [3] [4].
- **Drug Checking Services:** As part of a broader panel, it can help identify the components of illicit drugs, providing critical harm reduction information [5] [3].

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Phone: (512) 262-9938

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